

2-bromo-N-cyclohexylpropanamide safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromo-N-cyclohexylpropanamide

Cat. No.: B1340996

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Technical Guide: 2-bromo-N-cyclohexylpropanamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-bromo-N-cyclohexylpropanamide** (CAS No. 94318-82-8), a halogenated amide of interest in synthetic and medicinal chemistry. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guide amalgamates available data with information from structurally related molecules to provide a thorough understanding of its properties, synthesis, and potential reactivity. This document is intended to serve as a valuable resource for professionals in research and drug development, offering insights into its safe handling, synthesis, and potential applications.

Chemical and Physical Properties

While specific experimental data for **2-bromo-N-cyclohexylpropanamide** is not extensively published, the following table summarizes its known properties and provides data for analogous compounds for comparative purposes.

Property	2-bromo-N-cyclohexylpropanamide	2-bromo-1-cyclohexylpropan-1-one (Analogue) [1]	N-Cyclohexylbenzamide (Analogue)
CAS Number	94318-82-8	101714-60-7	1759-68-8
Molecular Formula	C ₉ H ₁₆ BrNO	C ₉ H ₁₅ BrO	C ₁₃ H ₁₇ NO
Molecular Weight	234.13 g/mol	219.12 g/mol	203.28 g/mol
Appearance	Solid	-	White to off-white solid
Stereochemistry	Racemic	-	-
Melting Point	Not reported	Not reported	Influenced by molecular structure
Boiling Point	Not reported	Not reported	Not reported
Solubility	Not reported	Not reported	Low in water; soluble in ethanol and acetone

Safety and Handling

A complete Safety Data Sheet (SDS) for **2-bromo-N-cyclohexylpropanamide** is not publicly available. Therefore, a conservative approach to handling is imperative, drawing upon the hazard profiles of similar α -bromo amides and N-cyclohexyl compounds.

Hazard Identification (Inferred)

Based on the GHS classifications of the structurally similar compound 2-bromo-1-cyclohexylpropan-1-one, the following hazards can be anticipated[1]:

Hazard Class	GHS Classification	Precautionary Statements
Flammability	Combustible liquid (inferred)	Keep away from heat, sparks, and open flames.
Skin Corrosion/Irritation	Causes skin irritation (inferred)	Wear protective gloves and clothing. Wash skin thoroughly after handling.
Eye Damage/Irritation	Causes serious eye irritation (inferred)	Wear eye and face protection. Rinse cautiously with water for several minutes if in eyes.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (inferred)	Avoid breathing dust/fumes/gas/mist/vapors/spray. Use only in a well-ventilated area.

First-Aid Measures (Recommended)

Exposure Route	First-Aid Procedure
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Handling and Storage

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors. Use personal protective equipment (PPE) as described below.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

Synthesis and Reactivity

Synthesis

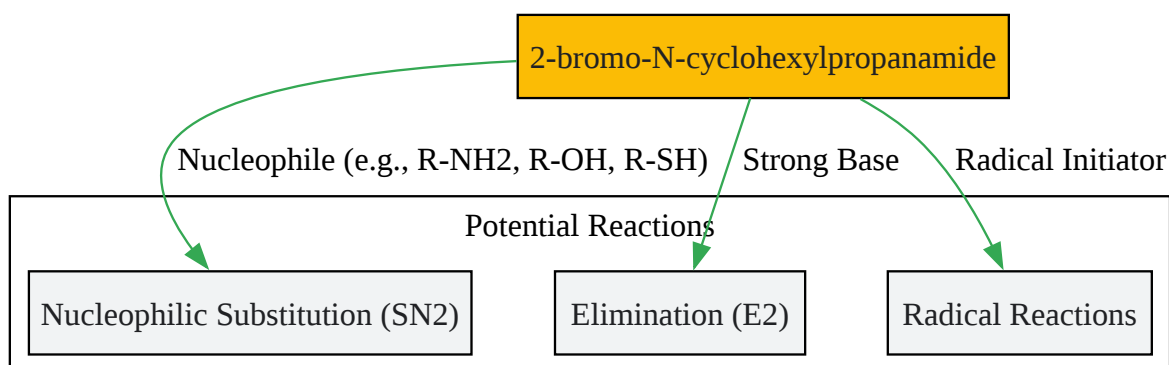
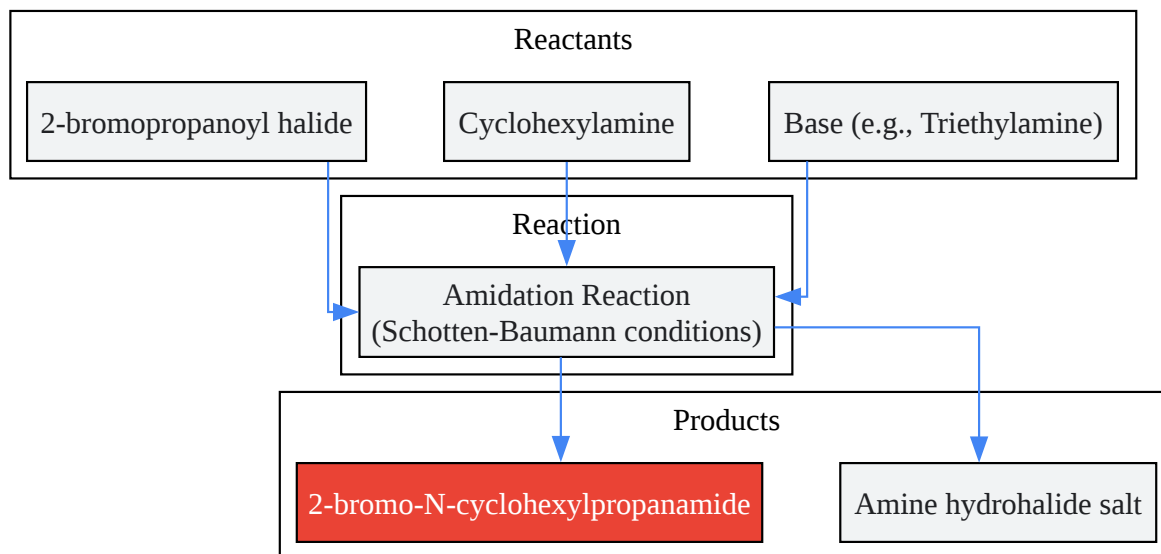
2-bromo-N-cyclohexylpropanamide is typically synthesized via the amidation of an α -bromo acyl halide with cyclohexylamine. A general protocol for this type of reaction is the Schotten-Baumann reaction.

Experimental Protocol: Representative Synthesis of an N-substituted α -bromo amide

- **Preparation of the Amine Solution:** In a round-bottom flask equipped with a magnetic stirrer, dissolve cyclohexylamine (1.0 equivalent) in a suitable aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
- **Addition of Base:** Add an appropriate base, such as triethylamine or pyridine (1.0-1.2 equivalents), to the amine solution. The base acts as a scavenger for the hydrogen halide byproduct.

- Addition of Acyl Halide: Cool the reaction mixture in an ice bath. Slowly add 2-bromopropanoyl bromide or chloride (1.0 equivalent) dropwise to the stirred solution.
- Reaction: Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- Workup: Quench the reaction by adding water. Separate the organic layer and wash it sequentially with a dilute acid solution (e.g., 1M HCl) to remove excess amine and base, followed by a saturated sodium bicarbonate solution, and finally brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Logical Workflow for the Synthesis of **2-bromo-N-cyclohexylpropanamide**



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References

- 1. 2-Bromo-1-cyclohexylpropan-1-one | C₉H₁₅BrO | CID 13664015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-bromo-N-cyclohexylpropanamide safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340996#2-bromo-n-cyclohexylpropanamide-safety-data-sheet-sds-information]

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